

characterization of Pipemidic acid metal complexes IR NMR elemental analysis

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Compound Focus: Pipemidic Acid

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Then, I will now begin writing the main body of the application notes.

Comprehensive Application Notes and Protocols: Characterization of Pipemidic Acid Metal Complexes

Introduction

Pipemidic acid (8-ethyl-5,8-dihydro-5-oxo-2-(1-piperazinyl)-pyrido[2,3-d]pyrimidine-6-carboxylic acid) is a **quinolone antibacterial agent** with demonstrated efficacy against various Gram-negative and some Gram-positive bacteria, particularly in the treatment of **urinary tract infections**. The molecular structure of **pipemidic acid** features both a carboxylic acid group at the C6-position and a piperazinyl ring at the C2-position, creating a **zwitterionic character** that enables multiple coordination possibilities with metal ions. This unique structural arrangement allows the molecule to act as a **versatile chelating agent** through

different binding sites, including carbonyl oxygen, carboxylate oxygen, and piperazinyl nitrogen atoms [1] [2].

The study of metal complexes with pharmaceutical compounds has gained significant attention in modern drug development due to the potential for **enhanced bioactivity** and **modified pharmacological properties**. In the case of **pipemidic acid**, metal complexation can alter its antibacterial profile, solubility, and cellular penetration capabilities. These complexes have shown varied antibacterial activities against pathogens such as *Escherichia coli*, *Bacillus subtilis*, *Streptococcus pneumoniae*, and *Pseudomonas aeruginosa*, with some complexes exhibiting **superior efficacy** compared to the parent drug [3] [1]. Additionally, certain **pipemidic acid** complexes have demonstrated interesting **photoluminescent properties**, opening avenues for potential applications in diagnostics and imaging [4].

These application notes provide detailed protocols for the synthesis, characterization, and antibacterial assessment of **pipemidic acid** metal complexes, offering researchers a comprehensive framework for exploring the coordination chemistry and biological activities of these promising compounds.

Synthesis Protocols

Conventional Solution-Based Synthesis

The synthesis of **pipemidic acid** metal complexes typically follows a **conventional solution-based approach** that allows for controlled complexation under reflux conditions. The general procedure involves dissolving **pipemidic acid** trihydrate (approximately 3 mmol) in a minimal amount of **dimethylformamide (DMF)** (~5 mL), followed by the addition of methanol (20 mL) to create a homogeneous solution. A separate solution of the metal salt (1 mmol) in warm methanol (10 mL) is prepared and added gradually to the drug solution with **constant stirring**. The reaction mixture is then **refluxed for 3 hours** to facilitate complex formation. After refluxing, the solution is allowed to stand undisturbed at room temperature for **crystallization over 48 hours**. The resulting crystals are collected through filtration, washed thoroughly with methanol to remove unreacted starting materials, and dried under appropriate conditions to obtain the pure metal complexes [5].

This method has been successfully employed for the synthesis of complexes with various essential and trace elements, including magnesium(II), calcium(II), chromium(II), manganese(II), iron(III), cobalt(II),

nickel(II), copper(II), zinc(II), and cadmium(II) using their hydrated chloride salts. The **molar ratio of pipemidic acid to metal salt** is typically maintained at 3:1 or 2:1, depending on the coordination requirements of the metal ion [5] [1].

Mechanochemical Synthesis

Mechanochemical synthesis represents an alternative, **environmentally friendly approach** that eliminates or minimizes the use of solvents. This method involves grinding **pipemidic acid** with appropriate metal salts using a mortar and pestle or mechanical mill. The process is characterized by **shorter reaction times**, typically ranging from 30 to 60 minutes, and often results in higher yields with fewer byproducts. This technique has been successfully employed for synthesizing lanthanide complexes of **pipemidic acid**, including dysprosium(III) complexes with ancillary ligands such as 1,10-phenanthroline, 2,2'-bipyridyl, bathophenanthroline, and 5,6-dimethyl-1,10-phenanthroline [4].

The mechanochemical approach offers distinct advantages over traditional solution-based methods, including **reduced environmental impact** from solvent waste, **elimination of solubility issues**, and avoidance of potential solvent complexation interference. Additionally, this method eliminates the risk of solvent-related luminescence quenching, making it particularly valuable for preparing complexes with photoluminescent properties [4].

Specialized Complex Synthesis

For certain metal ions, specialized synthesis approaches may be required. **Ruthenium(III) and iridium(III) complexes** are typically prepared using a 3:1 molar ratio (**pipemidic acid** to metal salt) in methanol, with reflux times of 1-2 hours at 70-80°C. **Platinum(IV) complexes**, however, require a 2:1 molar ratio and the addition of an aqueous ammonia aliquot, which leads to the formation of an ammonia-based complex. These specialized syntheses often yield complexes with distinctive structural features and properties [1] [2].

*Table 1: Synthesis Conditions for Selected **Pipemidic Acid** Metal Complexes*

Metal Ion	Molar Ratio (Pipemidic acid:Metal)	Reaction Temperature	Reaction Time	Complex Color
Mg(II), Ca(II), Cr(II), Mn(II), Fe(III), Co(II), Ni(II), Cu(II), Zn(II), Cd(II)	3:1	Reflux	3 hours	Light brown to white [5]
Ru(III), Ir(III)	3:1	70-80°C	1-2 hours	Black-dark green [1]
Pt(IV)	2:1	70-80°C	1-2 hours	Dark green [1]
Dy(III) with ancillary ligands	1:1:1 (main ligand:metal:ancillary)	Room temperature (grinding)	30-60 minutes	Variable [4]

Characterization Techniques

Infrared Spectroscopy

Infrared spectroscopy serves as a fundamental technique for characterizing **pipemidic acid** metal complexes, providing crucial information about **coordination modes** and binding sites. The IR spectra of **pipemidic acid** and its complexes are typically recorded in the range of 4000-400 cm^{-1} using KBr pellets. For the free **pipemidic acid** ligand, key absorption bands include the carbonyl stretch (C=O) at approximately 1620 cm^{-1} , the ketonic carbonyl stretch at around 1734 cm^{-1} , and broad bands in the 3400 cm^{-1} region indicative of OH and NH stretching vibrations [5].

Upon complexation with metal ions, **significant shifts** in these characteristic bands provide evidence of successful coordination. For complexes where **pipemidic acid** acts as a **bidentate ligand** through the carbonyl oxygen and deprotonated carboxylate oxygen, the carbonyl stretching frequency typically shifts to lower wavenumbers (1605-1630 cm^{-1}), indicating coordination through the oxygen atoms. In cases where **pipemidic acid** coordinates through the **piperazinyl nitrogen**, characteristic changes in the NH stretching

and deformation vibrations are observed. The disappearance of the carboxylic OH stretch and changes in the carboxylate asymmetric ($\nu_{\text{asym}}(\text{COO})$) and symmetric ($\nu_{\text{sym}}(\text{COO})$) stretching vibrations provide additional evidence for metal coordination through the deprotonated carboxylate group [5] [1] [2].

The separation (Δ) between the asymmetric and symmetric carboxylate stretching vibrations ($\Delta = \nu_{\text{asym}}(\text{COO}) - \nu_{\text{sym}}(\text{COO})$) offers valuable insights into the **coordination mode** of the carboxylate group. A Δ value of approximately 200 cm^{-1} is suggestive of monodentate coordination, while a smaller Δ value (around 150 cm^{-1}) is indicative of bidentate chelating or bridging coordination modes [6].

Nuclear Magnetic Resonance Spectroscopy

Proton NMR spectroscopy provides detailed information about the **structural environment** of **pipemidic acid** and its metal complexes. Spectra are typically acquired in deuterated water (D_2O) or dimethyl sulfoxide- d_6 ($\text{DMSO-}d_6$) using tetramethylsilane (TMS) as an internal standard. The assignment of characteristic proton signals for **pipemidic acid** includes: the ethyl group methyl protons at δ 1.27-1.34 ppm, ethyl group methylene protons at δ 2.47-2.58 ppm, piperazinyl ring methylene protons at δ 2.79-3.32 ppm, the pyridopyrimidine ring proton at position 5 at δ 3.84-3.93 ppm, the ring proton at position 2 at δ 8.82-8.94 ppm, and the carboxylic acid proton at δ 9.45-9.51 ppm [5].

Upon complex formation, **noticeable changes** in chemical shift values and signal broadening are typically observed, particularly for protons in close proximity to the coordination sites. For complexes where coordination occurs through the carbonyl and carboxylate oxygen atoms, the most significant shifts are generally observed for the piperazinyl protons and the ring proton at position 2. In cases where coordination involves the piperazinyl nitrogen, more pronounced changes are observed for the piperazinyl methylene protons. These NMR spectral changes provide complementary evidence to IR data for confirming the **coordination sites** and overall structure of the complexes [5] [1].

Elemental and Thermal Analysis

Elemental analysis represents a critical characterization technique for verifying the composition of **pipemidic acid** metal complexes. This analysis is typically performed using standard microanalytical methods (Carlo Erba 1106 or similar instruments) to determine the percentages of carbon, hydrogen, and nitrogen in the complexes. Simultaneously, **metal content** is determined using atomic absorption

spectrophotometry (Pye-Unicam or similar instruments) or through conventional gravimetric analysis methods by converting the complex to stable metal oxides [5] [1].

The results of elemental analysis are essential for confirming the **proposed stoichiometry** of the complexes and establishing their general formulas. For example, analysis of the magnesium complex ($C_{28}H_{34}N_{10}O_6Mg$) typically reveals carbon content of approximately 53.34%, hydrogen 5.40%, and nitrogen 22.26%, closely matching the calculated values. Similarly, metal percentages range from approximately 3.85% for magnesium to 19.96% for platinum complexes, confirming the varying metal content across different complexes [5] [1].

Thermal analysis techniques, including thermogravimetric analysis (TGA) and derivative thermogravimetry (DTG), provide valuable information about the **thermal stability** and decomposition patterns of **pipemidic acid** complexes. These analyses typically reveal 2-3 decomposition steps, with the initial step at lower temperatures (up to 120°C) corresponding to the loss of uncoordinated water molecules, followed by subsequent decomposition steps at higher temperatures (200-500°C) representing the breakdown of the organic ligand. From these thermal studies, important **thermodynamic parameters** (E , ΔS , ΔH , and ΔG) can be calculated using non-isothermal models such as Coats-Redfern and Horowitz-Metzger methods [1] [4].

Table 2: Characterization Data for Selected **Pipemidic Acid** Metal Complexes

Complex Formula	Melting Point (°C)	IR Bands (cm^{-1})	Elemental Analysis (%)	Metal Content (%)
$C_{28}H_{34}N_{10}O_6Mg$	280 (dec)	1620 (C=O), 1734 (ketonic C=O), 3400 (OH)	C 53.34, H 5.40, N 22.26	Mg 3.85 [5]
$C_{28}H_{34}N_{10}O_6Ca$	278 (dec)	1619 (C=O), 1735 (ketonic C=O), 3420 (OH)	C 52.05, H 5.26, N 21.73	Ca 6.21 [5]
$[Ru(Pip-H)_3(Cl)_3] \cdot 6H_2O$	-	Characteristic shifts indicating N-coordination	C 41.04, H 5.09, N 17.12	Ru 8.19 [1]
$[Pt(Pip-NH_4)_2(Cl)_4]$	-	Characteristic shifts indicating N-coordination	C 34.22, H 4.06, N 17.06	Pt 19.90 [1]

Antibacterial Activity Assessment

Disk Diffusion Method

The **antibacterial activity** of **pipemidic acid** metal complexes is typically evaluated using the **standard disk diffusion method** against both Gram-positive and Gram-negative bacterial strains. Commonly tested microorganisms include Gram-negative bacteria such as *Escherichia coli*, *Klebsiella pneumoniae*, and *Pseudomonas aeruginosa*, and Gram-positive bacteria including *Staphylococcus aureus*, *Staphylococcus epidermidis*, *Bacillus subtilis*, and *Streptococcus pneumoniae* [5] [3] [1].

The experimental protocol involves preparing **bacterial suspensions** in appropriate nutrient broth media, adjusted to match the turbidity of a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL). These suspensions are evenly spread onto the surface of Mueller-Hinton agar plates using sterile swabs. Filter paper disks (6 mm diameter) are impregnated with fixed concentrations (typically 1 mg/mL) of the test compounds (**pipemidic acid** and its metal complexes) dissolved in suitable solvents such as dimethyl sulfoxide (DMSO) or water. The impregnated disks are then placed aseptically on the inoculated agar plates, which are subsequently incubated at 37°C for 18-24 hours. After incubation, the **diameters of inhibition zones** surrounding the disks are measured in millimeters, providing a quantitative assessment of antibacterial activity [5] [3].

Activity Results and Comparison

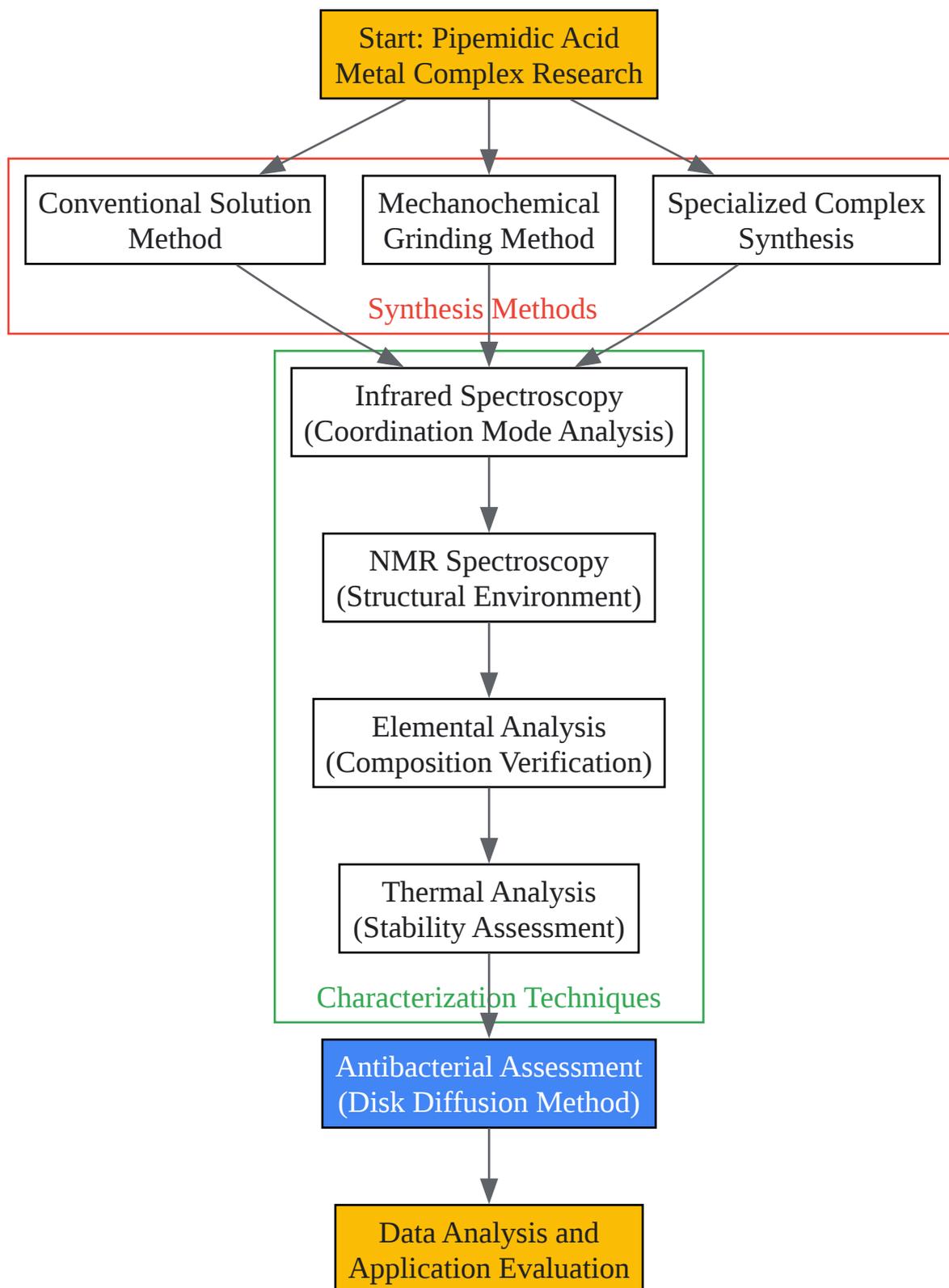
The antibacterial assessment of **pipemidic acid** metal complexes reveals a **spectrum of activity** that varies depending on the complexed metal ion and the bacterial strain tested. While some complexes maintain or slightly enhance the antibacterial activity of the parent **pipemidic acid**, others may show reduced efficacy. For instance, certain rare earth metal complexes, particularly the $[\text{La}(\text{PPA})_4\text{Cl}]\text{Cl}_2$ complex, have demonstrated **significantly stronger activity** against *Streptococcus pneumoniae* compared to the parent **pipemidic acid** drug [3].

Interestingly, some studies have reported that both the parent **pipemidic acid** and its metal complexes show **no antibacterial activity** against certain clinical isolates when tested using the disk diffusion method. This variability in results highlights the importance of **standardized testing conditions** and suggests that the

antibacterial enhancement through metal complexation may be specific to certain metal ions and bacterial strains [5].

For complexes of **pipemidic acid** with ruthenium(III), platinum(IV), and iridium(III), biological enhancement has been observed against both Gram-positive (*Staphylococcus epidermidis* and *Staphylococcus aureus*) and Gram-negative (*Klebsiella* and *Escherichia coli*) bacteria. These findings indicate that the **biological activity** of **pipemidic acid** can be modulated through complexation with specific metal ions, potentially offering opportunities for developing more effective antibacterial agents [1] [2].

The following workflow diagram illustrates the complete process from synthesis to characterization and bioactivity assessment of **pipemidic acid** metal complexes:



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Conclusion

The comprehensive characterization of **pipemidic acid metal complexes** reveals a rich coordination chemistry with diverse structural features and varied biological activities. Through the application of multiple analytical techniques—including IR and NMR spectroscopy, elemental analysis, and thermal studies—researchers can elucidate the **coordination behavior** of **pipemidic acid** with various metal ions. The synthesis protocols outlined in these application notes, encompassing both conventional solution-based methods and modern mechanochemical approaches, provide researchers with reliable methodologies for preparing these complexes.

The **antibacterial assessment** of **pipemidic acid** metal complexes demonstrates that metal complexation can significantly modulate the biological activity of this quinolone antibacterial agent. While the enhancement of antibacterial properties appears to be metal-specific and strain-dependent, certain complexes, particularly those with lanthanide metals, have shown promising results against specific pathogens. These findings highlight the potential of **metal complexation strategies** in drug development and the importance of continued research in this area.

Future research directions may include exploring complexes with additional metal ions, investigating synergistic effects with conventional antibiotics, developing targeted delivery systems for these complexes, and exploring their potential applications beyond antibacterial activity, such as in **photoluminescent materials** and **anticancer agents**. The protocols and characterization methods detailed in these application notes provide a solid foundation for such ongoing and future investigations into the versatile chemistry and biological activities of **pipemidic acid** metal complexes.

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